

# An In-depth Technical Guide to Neobulgarone E: Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Neobulgarone E*

Cat. No.: *B15581929*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Neobulgarone E** is a naturally occurring dimeric naphthazarin derivative, a class of compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Neobulgarone E**, with a focus on data presentation, experimental methodologies, and the visualization of related biological pathways. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

## Physical and Chemical Properties

**Neobulgarone E** possesses a complex chemical structure, which dictates its physical and chemical characteristics. The fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>32</sub> H <sub>24</sub> Cl <sub>2</sub> O <sub>8</sub>	[1]
Molecular Weight	607.4 g/mol	[1]
IUPAC Name	(10S)-4-chloro-10-[(9S)-1-chloro-2,4-dihydroxy-5-methoxy-7-methyl-10-oxo-9H-anthracen-9-yl]-1,3-dihydroxy-8-methoxy-6-methyl-10H-anthracen-9-one	[1]
Canonical SMILES	<chem>CC1=CC2=C(C(=C1)OC)C(=O)C3=C([C@H]2[C@H]4C5=C(C(=CC(=C5)C)OC)C(=O)C6=C4C(=C(C=C6O)O)Cl)C(=C(C=C3O)O)Cl</chem>	[1]
InChI	InChI=1S/C32H24Cl2O8/c1-11-5-13-21(19(7-11)41-3)31(39)25-15(35)9-17(37)29(33)27(25)23(13)24-14-6-12(2)8-20(42-4)22(14)32(40)26-16(36)10-18(38)30(34)28(24)26/h5-10,23-24,35-38H,1-4H3/t23-,24-/m1/s1	[1]
InChIKey	QAZZAQNQJFRMEL-DNQXCXABSA-N	[1]

Note: Experimentally determined physical properties such as melting point, boiling point, and solubility for **Neobulgarone E** are not readily available in the surveyed literature. The data presented in the table are based on computational predictions from PubChem.[1]

## Spectroscopic Data

Detailed spectroscopic data for **Neobulgarone E** is not explicitly published under this name. However, the compound is likely one of the novel polyketides isolated from the endophytic fungus *Bulgaria inquinans*, as described by Ariantari et al. (2019). The spectroscopic data for structurally related compounds isolated from this fungus provide insights into the expected spectral characteristics of **Neobulgarone E**.

**Expected  $^1\text{H}$  and  $^{13}\text{C}$  NMR Data:** Based on the structures of related butyrolactones and azaphilones from *Bulgaria inquinans*, the NMR spectra of **Neobulgarone E** would be complex, showing signals corresponding to aromatic protons, methoxy groups, and various aliphatic protons within the dimeric structure. The specific chemical shifts and coupling constants would be crucial for the complete assignment of the molecule's stereochemistry.

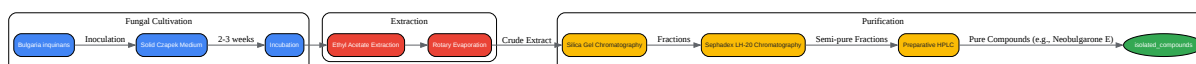
**Mass Spectrometry:** High-resolution mass spectrometry (HRMS) would be expected to show a molecular ion peak corresponding to the exact mass of **Neobulgarone E**, confirming its elemental composition of  $\text{C}_{32}\text{H}_{24}\text{Cl}_2\text{O}_8$ . Fragmentation patterns would likely involve cleavage of the bond linking the two naphthazarin units.

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Neobulgarone E** are not currently available in the scientific literature. However, the isolation and characterization of structurally related compounds from the endophytic fungus *Bulgaria inquinans* have been described. The following is a generalized protocol based on the work of Ariantari et al. (2019).

## Isolation and Purification of Polyketides from *Bulgaria inquinans*

This workflow outlines the general steps for isolating compounds from *Bulgaria inquinans*.

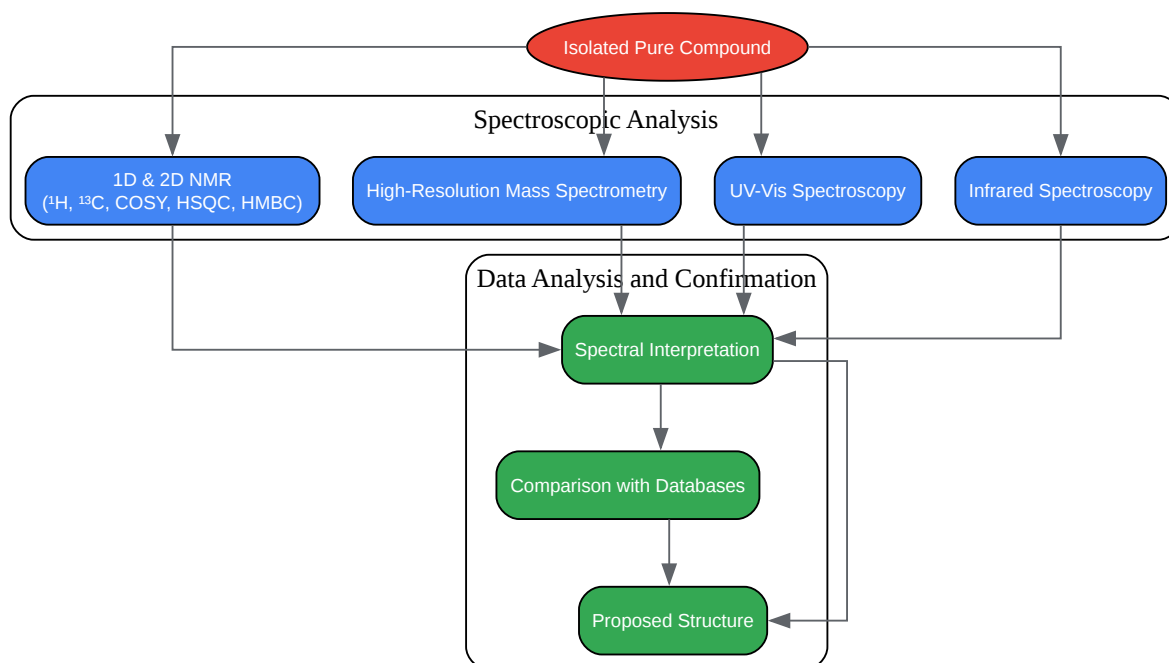


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Caption: General workflow for the isolation of secondary metabolites from Bulgaria inquinans.

## Structure Elucidation

The structures of the isolated compounds are typically determined using a combination of spectroscopic techniques.



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Caption: Workflow for the structure elucidation of isolated natural products.

## Biological Activity

While specific biological activities for **Neobulgarone E** are not extensively documented, related compounds from Bulgaria inquinans have shown cytotoxic effects.

## Cytotoxicity

Several butyrolactones and azaphilones isolated from *Bulgaria inquinans* have been evaluated for their cytotoxic activity against various cancer cell lines. For instance, some compounds exhibited strong cytotoxicity against the murine lymphoma cell line L5178Y.[2] This suggests that **Neobulgarone E** may also possess cytotoxic properties, making it a candidate for further investigation in cancer research.

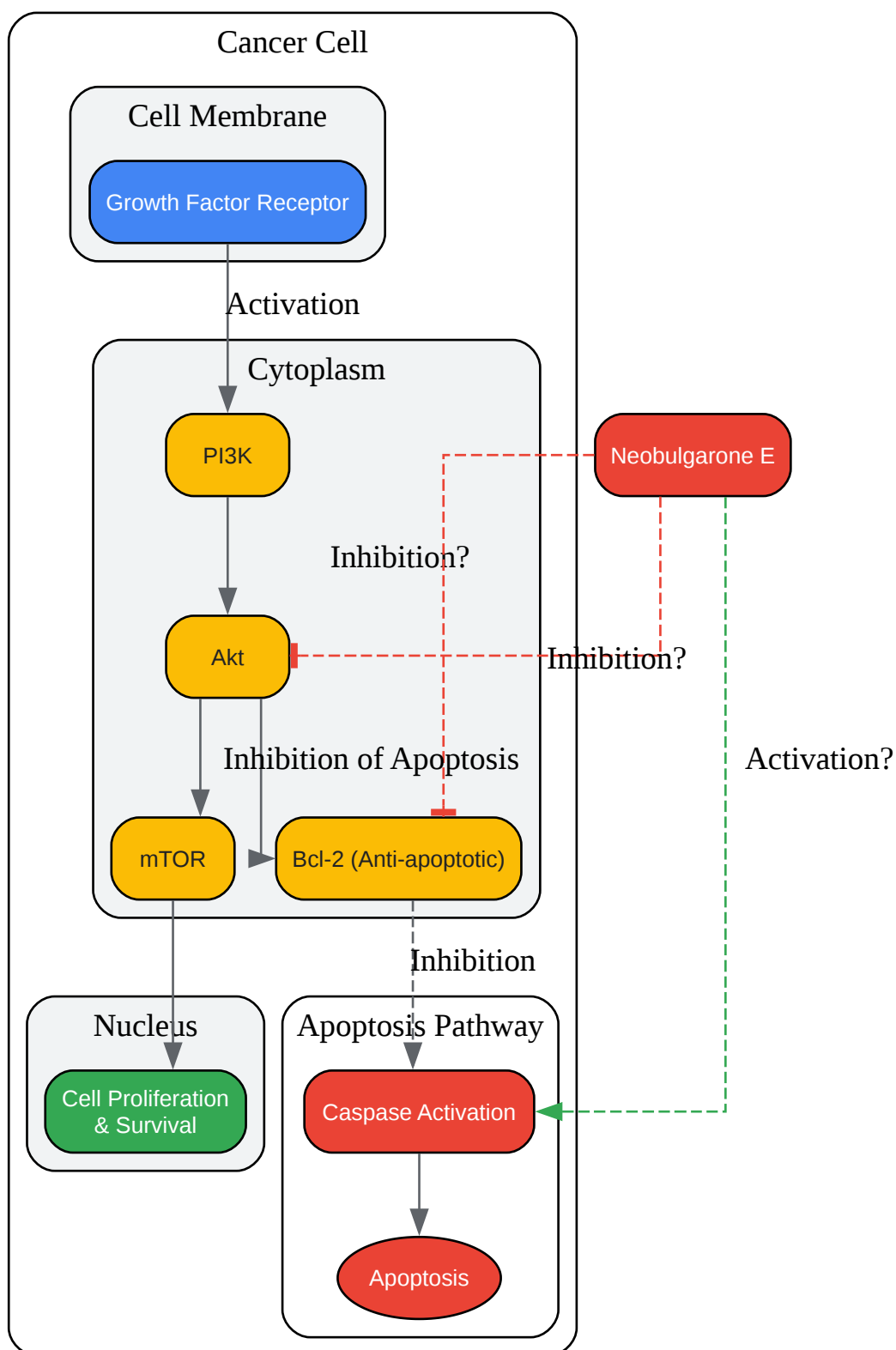
## Antimicrobial Activity

The broader class of azaphilones, to which **Neobulgarone E** is related, is known to possess antimicrobial activities.[3][4] This suggests a potential for **Neobulgarone E** to exhibit antibacterial or antifungal properties. Further screening against a panel of pathogenic microorganisms would be necessary to confirm this.

## Signaling Pathways

The precise signaling pathways modulated by **Neobulgarone E** have not yet been elucidated. However, based on the cytotoxic activity of related compounds, it is plausible that **Neobulgarone E** may interfere with fundamental cellular processes such as cell cycle progression, apoptosis, or specific signal transduction cascades involved in cancer cell proliferation.

The following diagram illustrates a hypothetical signaling pathway that could be targeted by a cytotoxic agent like **Neobulgarone E**, leading to apoptosis.



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## References

- 1. Neobulgarone E | C<sub>32</sub>H<sub>24</sub>Cl<sub>2</sub>O<sub>8</sub> | CID 10531758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Expanding the chemical diversity of an endophytic fungus *Bulgaria inquinans*, an ascomycete associated with mistletoe, through an OSMAC approach - RSC Advances (RSC Publishing) DOI:10.1039/C9RA03678D [pubs.rsc.org]
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